

Navigating the Safe Disposal of 2-Hydroxynicotinaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Hydroxynicotinaldehyde

Cat. No.: B1277654

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **2-Hydroxynicotinaldehyde**, ensuring compliance with safety protocols and minimizing environmental impact.

Key Safety and Handling Information

2-Hydroxynicotinaldehyde is a compound that requires careful handling. It is known to cause skin and serious eye irritation.^{[1][2][3]} Therefore, appropriate personal protective equipment (PPE), including gloves and eye protection, should be worn at all times when working with this chemical.^[1] Work should be conducted in a well-ventilated area to avoid inhalation of dust.^{[2][3][4]}

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Hydroxynicotinaldehyde**.

Property	Value	Source
Molecular Formula	C ₆ H ₅ NO ₂	[4][5][6]
Molecular Weight	123.11 g/mol	[5][6]
Appearance	Beige to light yellow powder/crystal	[1][4]
Melting Point	223 °C	[4][6]
Storage Temperature	2-8°C	[6]

Experimental Protocols: Proper Disposal Procedures

The proper disposal of **2-Hydroxynicotinaldehyde** is a critical aspect of laboratory safety. The following step-by-step procedure should be followed.

Step 1: Waste Identification and Segregation

- Solid Waste: Collect unused or contaminated solid **2-Hydroxynicotinaldehyde** in a designated, clearly labeled hazardous waste container.[1]
- Liquid Waste: Solutions containing **2-Hydroxynicotinaldehyde** should be collected in a separate, compatible, and clearly labeled liquid hazardous waste container.[1]
- Contaminated Materials: Any materials such as gloves, wipes, or filter paper that have come into contact with the chemical should be considered contaminated and disposed of as solid hazardous waste.

Step 2: Waste Container Management

- Ensure all waste containers are in good condition, compatible with the chemical, and have a securely fitting lid.[1]
- Label all containers clearly with "Hazardous Waste" and the full chemical name: "**2-Hydroxynicotinaldehyde**".[1]

Step 3: Storage of Waste

- Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.^[1] The storage area should be locked up.^{[3][4]}

Step 4: Final Disposal

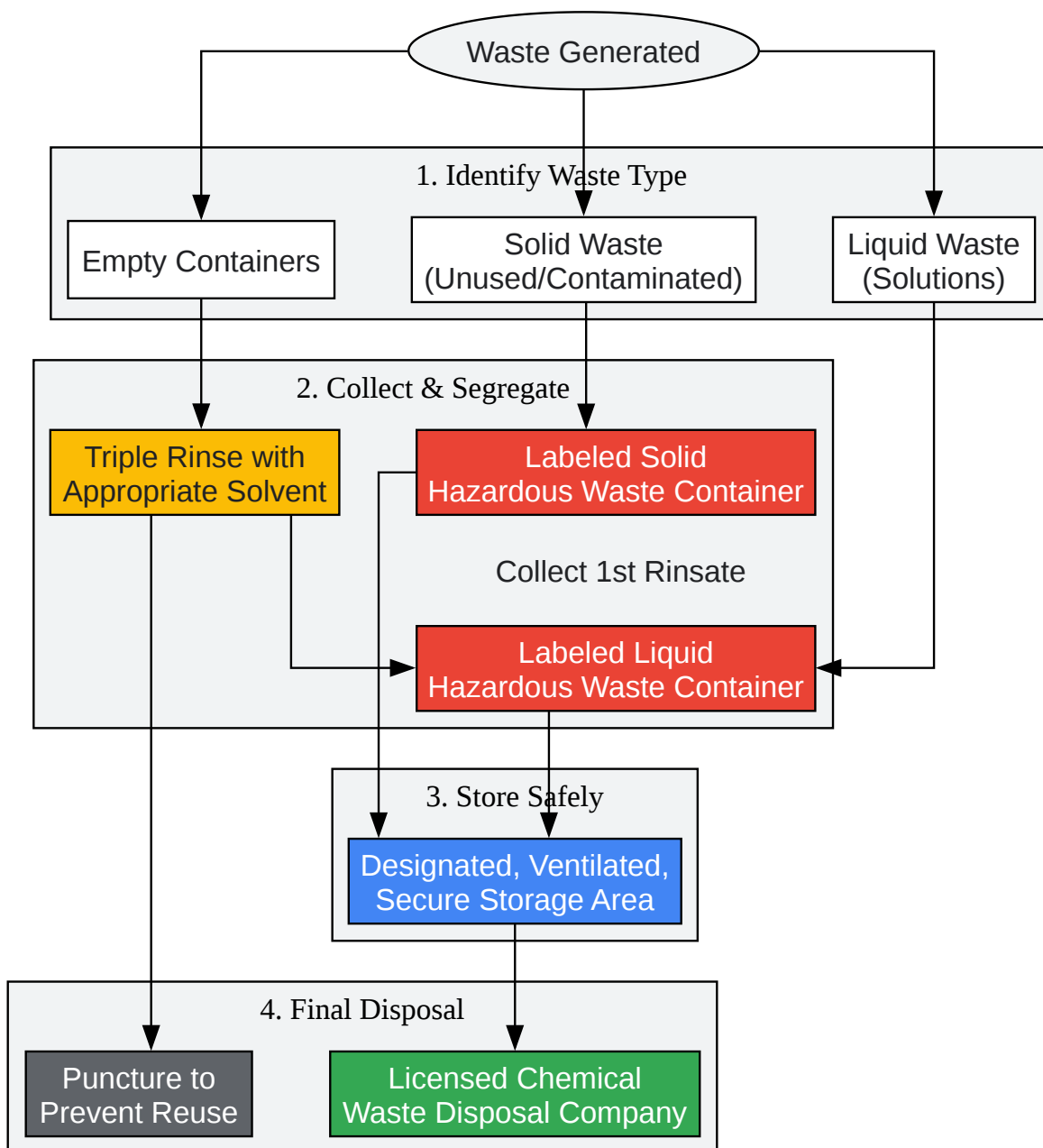
- The disposal of **2-Hydroxynicotinaldehyde** waste must be handled by a licensed chemical waste disposal company.^[1] Do not dispose of this chemical down the drain or in regular trash.^{[1][4]}
- Follow your institution's specific procedures for arranging a hazardous waste pickup. This typically involves completing a waste manifest form.^[1]

Step 5: Empty Container Disposal

- For empty containers, triple rinse with a suitable solvent (e.g., ethanol or acetone).
- The first rinsate must be collected and disposed of as hazardous liquid waste.^[1] Subsequent rinses may be managed according to institutional guidelines.
- Puncture the container to prevent reuse.^[1]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **2-Hydroxynicotinaldehyde**.



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Caption: Workflow for the proper disposal of **2-Hydroxynicotinaldehyde**.

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